

Comparative In Vivo Potency Guide: Galantide (M15), M35, and M40

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Compound of Interest

Compound Name: Galantide (M15)

Cat. No.: B10795280

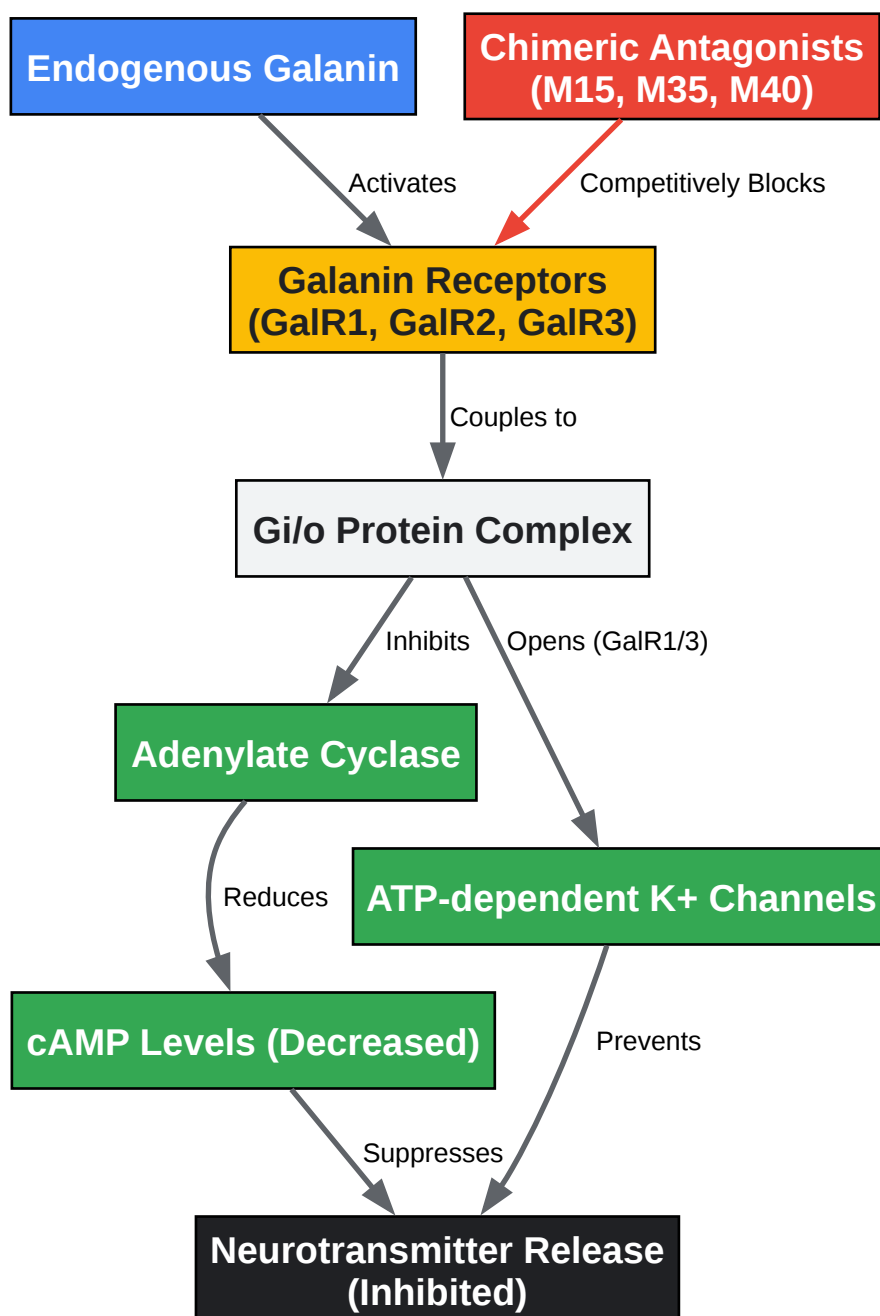
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As research into the galanergic system accelerates, selecting the appropriate pharmacological tools is critical for ensuring reproducible and translatable in vivo data. Galanin is a widely distributed neuropeptide that modulates neurotransmitter release, nociception, feeding behaviors, and seizure thresholds via three G-protein-coupled receptors (GalR1, GalR2, and GalR3) [1].

To study these pathways, first-generation chimeric peptide antagonists—**Galantide (M15)**, M35, and M40—were developed by fusing the highly conserved N-terminal recognition sequence of galanin, Gal(1–13), to various C-terminal bioactive peptides [2]. This guide provides an authoritative, data-driven comparison of their in vivo potencies, receptor affinities, and tissue-specific behaviors to aid researchers in experimental design.

Mechanistic Overview of Chimeric Antagonists

Chimeric galanin antagonists function by competitively binding to GalRs, preventing endogenous galanin from initiating its standard Gi/o-coupled inhibitory cascades [2]. However, because they retain the Gal(1–13) sequence, these peptides can exhibit partial agonism at high concentrations (>10 nmol) or in tissues with high receptor reserves [1].



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Fig 1: Galanin receptor signaling pathway and competitive inhibition by chimeric antagonists.

Biochemical Profile and Receptor Affinity

The in vivo potency of these peptides is directly dictated by their receptor subtype affinity and oxidative stability. While all three are high-affinity ligands, their selectivity profiles diverge significantly [1, 4].

Antagonist	Chimeric Construction	GalR1 Ki (nM)	GalR2 Ki (nM)	GalR3 Ki (nM)	Primary In Vivo Characteristics
M15 (Galantide)	Gal(1–13) + Substance P(5–11)	0.65	1.0	1.0	Non-specific pan-antagonist; highly potent in both CNS and peripheral tissue assays.
M35	Gal(1–13) + Bradykinin(2–9)	0.11	2.0	13.8	GalR1-preferring; exhibits the highest in vivo potency in CNS seizure models.
M40	Gal(1–13) + Pro-Pro-(Ala-Leu) ₂ -Ala	2.4	4.1	16.2	High oxidative stability; acts as a weak partial agonist in peripheral/spinal tissues.

Comparative In Vivo Potency Analysis

A. Central Nervous System (CNS) & Seizure Models

Endogenous galanin acts as a potent anticonvulsant in the hippocampus. Blocking GalRs exacerbates seizure activity, providing a highly sensitive in vivo readout for antagonist potency

[3].

- M35: Demonstrates superior potency in the CNS. In models of Self-Sustaining Status Epilepticus (SSSE), M35 effectively blocks the anticonvulsant effects of exogenous galanin at equimolar doses. Furthermore, pre-administration of M35 alone facilitates the rapid development of SSSE, confirming its robust blockade of endogenous galanin tone [3].
- M15 & M40: Both peptides are significantly less potent in this paradigm, requiring a 10-fold excess dose to achieve the same antagonistic effect as M35 [3].

B. Peripheral Tissues & Spinal Cord

The pharmacological behavior of these peptides shifts dramatically outside the brain due to differing GalR subtype distributions [5].

- M15 (Galantide): Maintains strict antagonistic fidelity in the periphery. It potently reverses galanin-induced inhibition of esophageal smooth muscle contractions and insulin release[2].
- M40: Exhibits profound tissue-specific partial agonism. In the spinal flexor reflex model, M40 requires a massive 1000-fold excess to antagonize galanin. When administered alone in esophageal or pancreatic tissues, M40 often mimics galanin (reducing contraction amplitude), making it unsuitable as a pure antagonist for peripheral studies [5].

Self-Validating Experimental Protocol: In Vivo CNS Antagonism

Because chimeric peptides suffer from poor blood-brain barrier (BBB) permeability and vulnerability to enzymatic degradation, systemic administration is ineffective [2]. The following protocol outlines a self-validating system for evaluating antagonist potency via direct intrahippocampal infusion.

Step-by-Step Methodology: Hippocampal Seizure Modulation

1. Stereotaxic Cannulation & Baseline Establishment

- Action: Surgically implant guide cannulas bilaterally into the ventral hippocampus of adult murine subjects. Allow 7 days for recovery.
- Causality: Targets the GalR1-rich regions responsible for galanin-mediated seizure suppression.
- Validation Check: Record 30 minutes of baseline electroencephalography (EEG). Subjects exhibiting spontaneous epileptiform activity or surgical artifacts must be excluded to ensure a clean baseline.

2. Antagonist Infusion & Receptor Saturation

- Action: Infuse M15, M35, or M40 (0.5 to 5.0 nmol dissolved in aCSF) via a microinfusion pump at 0.5 μ L/min, 15 minutes prior to seizure induction.
- Causality: The 15-minute pre-incubation period allows the antagonist to saturate GalRs, competitively outcompeting the endogenous galanin surge that occurs during seizure onset.

3. Seizure Induction via Perforant Path Stimulation (PPS)

- Action: Apply electrical stimulation (e.g., 20 Hz, 10s trains) to the perforant path to induce SSSE.
- Validation Check (Internal Control): A parallel cohort receiving only vehicle (aCSF) must exhibit standard, predictable SSSE progression. If the vehicle group fails to seize, the induction parameters are flawed.

4. Data Quantification & Potency Scoring

- Action: Continuously monitor EEG amplitude/frequency and score behavioral seizures using the Racine scale for 24 hours.
- Causality: A highly potent antagonist (e.g., M35) will significantly decrease the latency to stage 5 seizures and increase total EEG spike frequency compared to vehicle, proving successful in vivo receptor blockade.

Selection Guide for Researchers

- Choose M35 if your research focuses on the CNS, neuroprotection, or epilepsy. Its high affinity for GalR1 and superior in vivo potency make it the gold standard for brain-centric galanin blockade.
- Choose M15 (Galantide) if you are investigating peripheral systems (e.g., gastrointestinal motility, pancreatic secretion). It remains a reliable, pure antagonist across diverse tissue types without the confounding agonistic effects seen in later generations.
- Choose M40 only when oxidative stability is the primary concern (e.g., long-term in vitro incubations) and you are working strictly within CNS regions where its antagonistic properties are preserved.

References

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